

4-Aminoisophthalic acid chemical properties and structure

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Compound of Interest

Compound Name: 4-Aminoisophthalic acid

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4-Aminoisophthalic Acid: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the chemical properties and structure of **4-Aminoisophthalic acid**. The information is curated for professionals in research and development, with a focus on data-driven insights and practical experimental guidance.

Chemical Properties and Structure

4-Aminoisophthalic acid, a substituted aromatic dicarboxylic acid, possesses a unique molecular architecture that lends itself to various applications in chemical synthesis and materials science. A summary of its key chemical identifiers and properties is provided below.

Table 1: Chemical Identifiers for **4-Aminoisophthalic Acid**

| Identifier | Value |
|-------------------|--|
| IUPAC Name | 4-Aminobenzene-1,3-dicarboxylic acid |
| CAS Number | 33890-03-8[1][2] |
| Molecular Formula | C ₈ H ₇ NO ₄ [1][3] |
| Molecular Weight | 181.15 g/mol [1][3] |
| Canonical SMILES | <chem>C1=C(C=C(C(=C1)C(=O)O)N)C(=O)O</chem> |
| InChI Key | BDBLLWHZWCB DAR-UHFFFAOYSA-N[3] |

Table 2: Physicochemical Properties of **4-Aminoisophthalic Acid**

| Property | Value | Source |
|---------------|---------------------------|--------------|
| Melting Point | >300 °C (decomposes) | Predicted |
| Boiling Point | 458.1 °C at 760 mmHg | Predicted[4] |
| Density | 1.551 g/cm ³ | Predicted[4] |
| Flash Point | 230.8 °C | Predicted[4] |
| Solubility | Information not available | - |
| pKa | Information not available | - |

Note: Experimental data for some properties of **4-Aminoisophthalic acid** are not readily available in the literature. The provided boiling point, density, and flash point are predicted values.

Molecular Structure

The structure of **4-Aminoisophthalic acid** consists of a benzene ring substituted with two carboxylic acid groups at positions 1 and 3, and an amino group at position 4. This arrangement of functional groups allows for a variety of chemical transformations and makes it a valuable building block in organic synthesis.

As of the latest literature review, a definitive crystal structure for **4-Aminoisophthalic acid** has not been deposited in the Cambridge Structural Database (CSD).

Spectral Data

Detailed experimental spectral data for **4-Aminoisophthalic acid** is limited. The following information is based on predictions and data from analogous compounds.

¹H NMR Spectroscopy (Predicted) A proton NMR spectrum of **4-Aminoisophthalic acid** would be expected to show signals corresponding to the aromatic protons and the protons of the amino and carboxylic acid groups. The chemical shifts of the aromatic protons would be influenced by the electronic effects of the amino and carboxyl substituents.

¹³C NMR Spectroscopy (Predicted) The carbon NMR spectrum would display distinct signals for the carboxyl carbons, the aromatic carbons attached to the substituents, and the other aromatic carbons.

Infrared (IR) Spectroscopy Based on the functional groups present and data from the similar compound, 4-aminoterephthalic acid, the IR spectrum of **4-Aminoisophthalic acid** is expected to exhibit the following characteristic absorption bands:

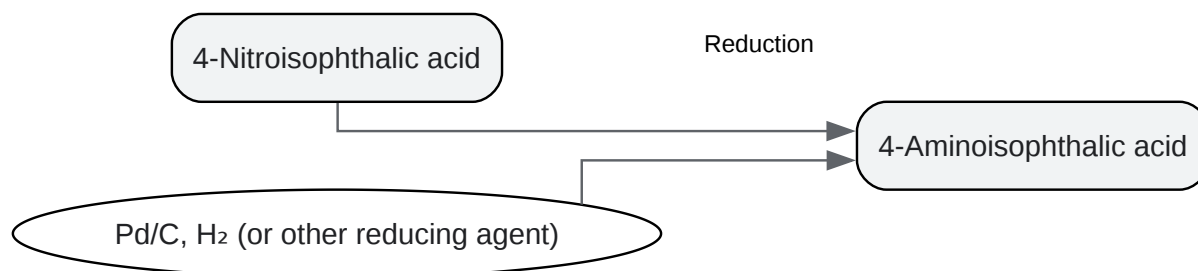
- O-H stretch (carboxylic acid): A broad band in the region of 2500-3300 cm⁻¹
- N-H stretch (amine): Two sharp bands around 3300-3500 cm⁻¹[\[5\]](#)
- C=O stretch (carboxylic acid): A strong, sharp peak around 1700-1680 cm⁻¹[\[5\]](#)
- C=C stretch (aromatic): Peaks in the 1600-1450 cm⁻¹ region
- C-N stretch (aromatic amine): A band in the 1340-1250 cm⁻¹ region

Experimental Protocols

Synthesis of 4-Aminoisophthalic Acid

A common method for the synthesis of **4-Aminoisophthalic acid** is the reduction of 4-Nitroisophthalic acid.

Reaction Scheme:



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Figure 1: Synthesis of **4-Aminoisophthalic acid**.

Detailed Methodology:

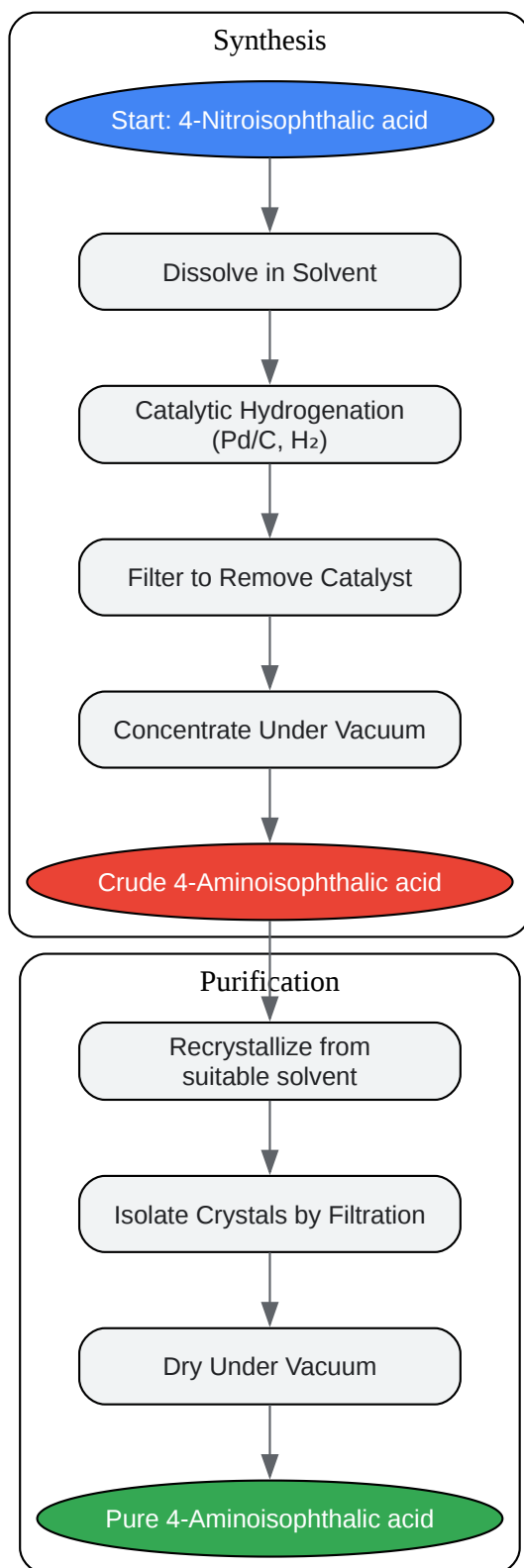
- **Dissolution:** In a suitable reaction vessel, dissolve 4-Nitroisophthalic acid in an appropriate solvent, such as ethanol or methanol.
- **Catalyst Addition:** Add a catalytic amount of palladium on carbon (10% Pd/C).
- **Reduction:** Subject the mixture to hydrogenation. This can be achieved by bubbling hydrogen gas through the solution at room temperature and atmospheric pressure or by using a Parr hydrogenator for higher pressures. The reaction should be monitored by a suitable technique, such as Thin Layer Chromatography (TLC), until the starting material is consumed.
- **Filtration:** Upon completion, carefully filter the reaction mixture through a pad of Celite to remove the palladium catalyst.
- **Solvent Removal:** Concentrate the filtrate under reduced pressure to yield the crude **4-Aminoisophthalic acid**.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent system, such as an ethanol/water mixture.

Purification Protocol: Recrystallization

- **Dissolution:** Dissolve the crude **4-Aminoisophthalic acid** in a minimum amount of a hot solvent (e.g., ethanol/water).
- **Decolorization (Optional):** If the solution is colored, add a small amount of activated charcoal and heat for a short period.
- **Hot Filtration:** Quickly filter the hot solution to remove the activated charcoal and any insoluble impurities.
- **Crystallization:** Allow the filtrate to cool slowly to room temperature, and then cool further in an ice bath to induce crystallization.
- **Isolation:** Collect the crystals by vacuum filtration.
- **Washing:** Wash the crystals with a small amount of the cold recrystallization solvent.
- **Drying:** Dry the purified crystals in a vacuum oven.

Logical Workflow for Synthesis and Purification

The overall process for obtaining pure **4-Aminoisophthalic acid** can be visualized as a sequential workflow.



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Figure 2: Workflow for Synthesis and Purification.

Applications in Research and Drug Development

4-Aminoisophthalic acid serves as a versatile building block in the synthesis of more complex molecules. Its bifunctional nature, with both amino and carboxylic acid groups, allows for its incorporation into a variety of molecular scaffolds. It is of interest to researchers in medicinal chemistry for the development of novel pharmaceutical compounds and in materials science for the synthesis of specialty polymers and metal-organic frameworks (MOFs). While its derivatives have been investigated for various potential pharmacological activities, further research is needed to fully elucidate the therapeutic potential of compounds derived from **4-Aminoisophthalic acid**.^[6]

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